

Technical Support Center: Reducing Off-Target Binding of Fluorescent Probes

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Compound of Interest

Compound Name: (Trans,trans)-1-bromo-2,5-bis(4-hydroxystyryl)benzene

Cat. No.: B560255

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize off-target binding of fluorescent probes in tissue samples.

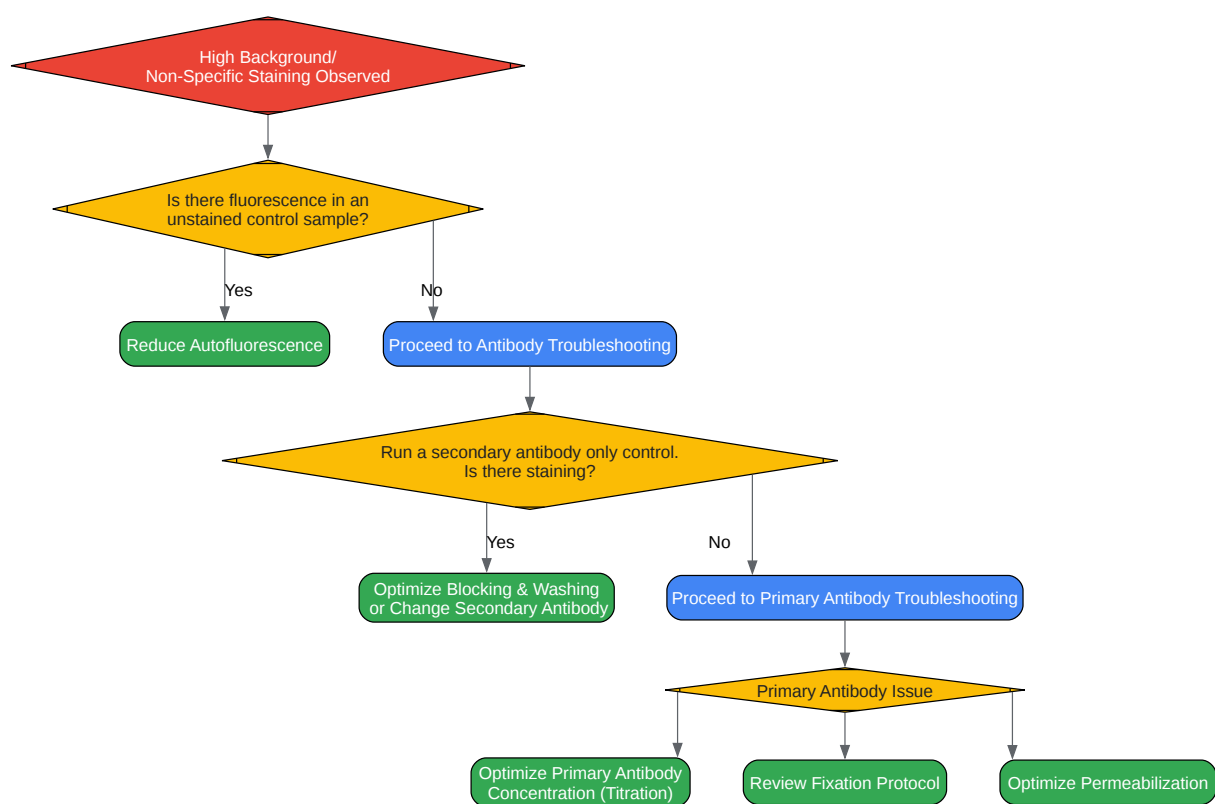
Troubleshooting Guides

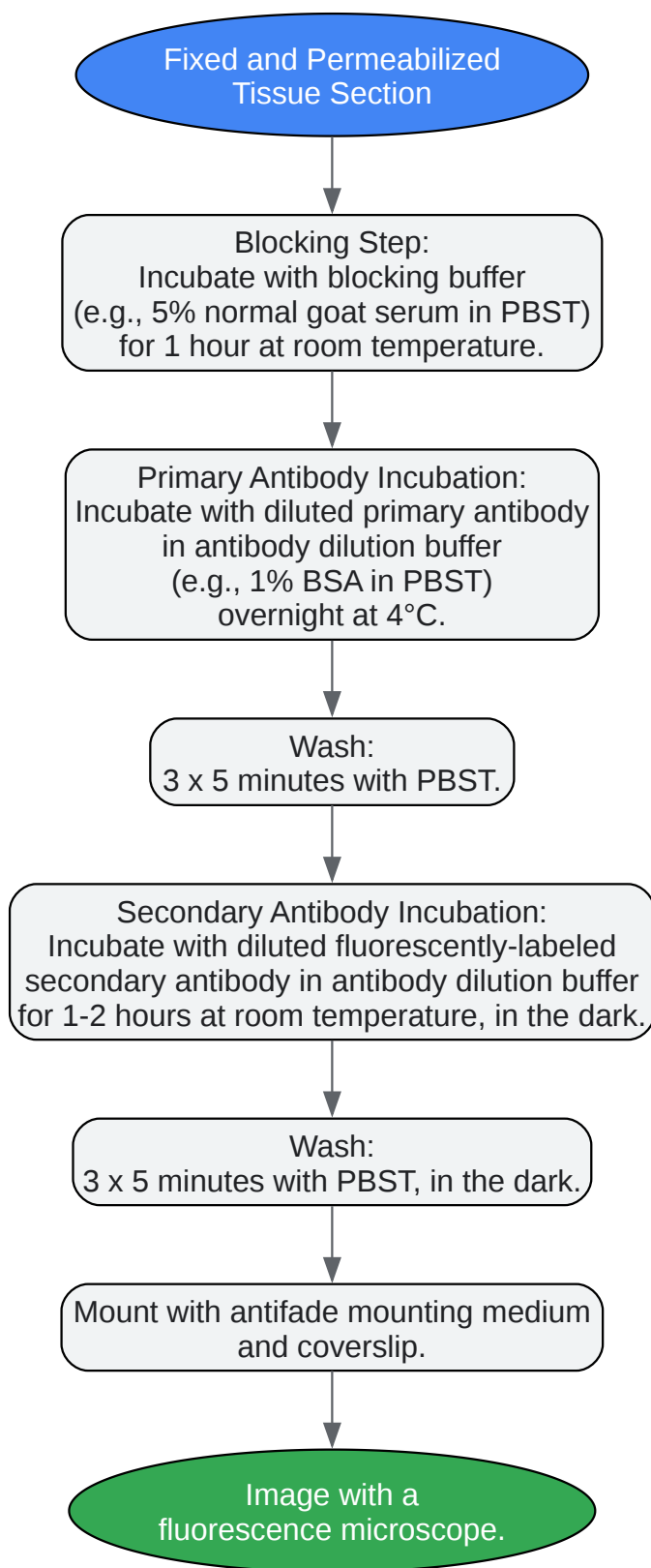
High background fluorescence and non-specific staining can obscure target signals and lead to misinterpretation of results. This guide provides a systematic approach to identifying and resolving common issues.

Problem: High Background or Non-Specific Staining

This is one of the most common issues in immunofluorescence, where the fluorescent signal is not localized to the target antigen, resulting in a general "glowing" of the tissue or binding to non-target structures.

Troubleshooting Workflow





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